

Navigating the Safety Profile of 3,4-Dichlorobenzoic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dichlorobenzoic anhydride

Cat. No.: B1297667

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This technical guide provides a comprehensive overview of the safety data available for **3,4-Dichlorobenzoic anhydride** (CAS No. 86866-14-0), a chemical intermediate of interest in pharmaceutical and chemical synthesis. This document synthesizes available data from safety data sheets (SDS) and public chemical databases to inform on its handling, storage, and potential hazards. Due to a lack of extensive publicly available toxicological studies on this specific compound, data for structurally related chemicals and standardized testing protocols are referenced to provide a broader understanding of its potential risks.

Chemical and Physical Properties

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties. These characteristics influence its behavior under various conditions and are critical for designing safe experimental and handling procedures. The available data for **3,4-Dichlorobenzoic anhydride** is summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₆ Cl ₄ O ₃	PubChem[1]
Molecular Weight	364.0 g/mol	PubChem[1]
IUPAC Name	(3,4-dichlorobenzoyl) 3,4-dichlorobenzoate	PubChem[1]
CAS Number	86866-14-0	PubChem[1]
Appearance	Powder or liquid	Amadis Chemical[2]
Purity	97%	Amadis Chemical[2]

Hazard Identification and Classification

3,4-Dichlorobenzoic anhydride is classified as an irritant to the skin, eyes, and respiratory tract according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][3]

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Pictogram:

- Irritant (Exclamation Mark)[1]

Toxicological Profile

Comprehensive toxicological data for **3,4-Dichlorobenzoic anhydride**, such as LD50 and LC50 values, are not readily available in the public domain. The toxicological properties have not been fully investigated.[3] To provide some context, data for the structurally related compound, 2,4-Dichlorobenzoic acid, is presented below. It is crucial to note that this data may not be directly extrapolated to **3,4-Dichlorobenzoic anhydride**.

Test	Species	Route	Value	Reference Compound
LD50 (Lethal Dose, 50%)	Mouse	Oral	830 mg/kg	2,4-Dichlorobenzoic acid

No data was found regarding the carcinogenicity, mutagenicity, or reproductive toxicity of **3,4-Dichlorobenzoic anhydride**.[4]

First Aid Measures

In case of exposure to **3,4-Dichlorobenzoic anhydride**, the following first aid measures are recommended[3]:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Handling, Storage, and Personal Protection

Safe handling and storage are paramount to minimizing exposure risk.

Handling:

- Wear protective gloves, protective clothing, eye protection, and face protection.[3]
- Use only outdoors or in a well-ventilated area.[3]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Wash face, hands, and any exposed skin thoroughly after handling.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store locked up.[3]

Experimental Protocols for Hazard Assessment

While specific experimental reports for **3,4-Dichlorobenzoic anhydride** were not found, this section outlines the standard methodologies for assessing the types of hazards it is known to present.

Skin Irritation Testing

The potential for a chemical to cause skin irritation is typically assessed using standardized protocols, such as the OECD Test Guideline 404 for acute dermal irritation/corrosion.[5]

Methodology Overview (Based on OECD TG 404):

- Test Animal: The albino rabbit is the historical model.[6]
- Procedure: A small area of the animal's skin is shaved. The test substance (0.5 mL of liquid or 0.5 g of solid or paste) is applied to a small square of gauze, which is then placed on the shaved skin. The patch is covered with an occlusive dressing.[5]
- Observation: The dressing is removed after a set period (e.g., 4 hours), and the skin is evaluated for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after patch removal).[5]

- **Scoring:** The severity of the skin reaction is scored, and the substance is classified based on these scores.

In Vitro Alternatives: To reduce animal testing, in vitro methods using reconstructed human epidermis (RhE) models are now widely used (OECD TG 439).[5] These methods involve applying the test chemical to the tissue model and assessing cell viability, typically through an MTT assay.[7]

Respiratory Irritation Assessment

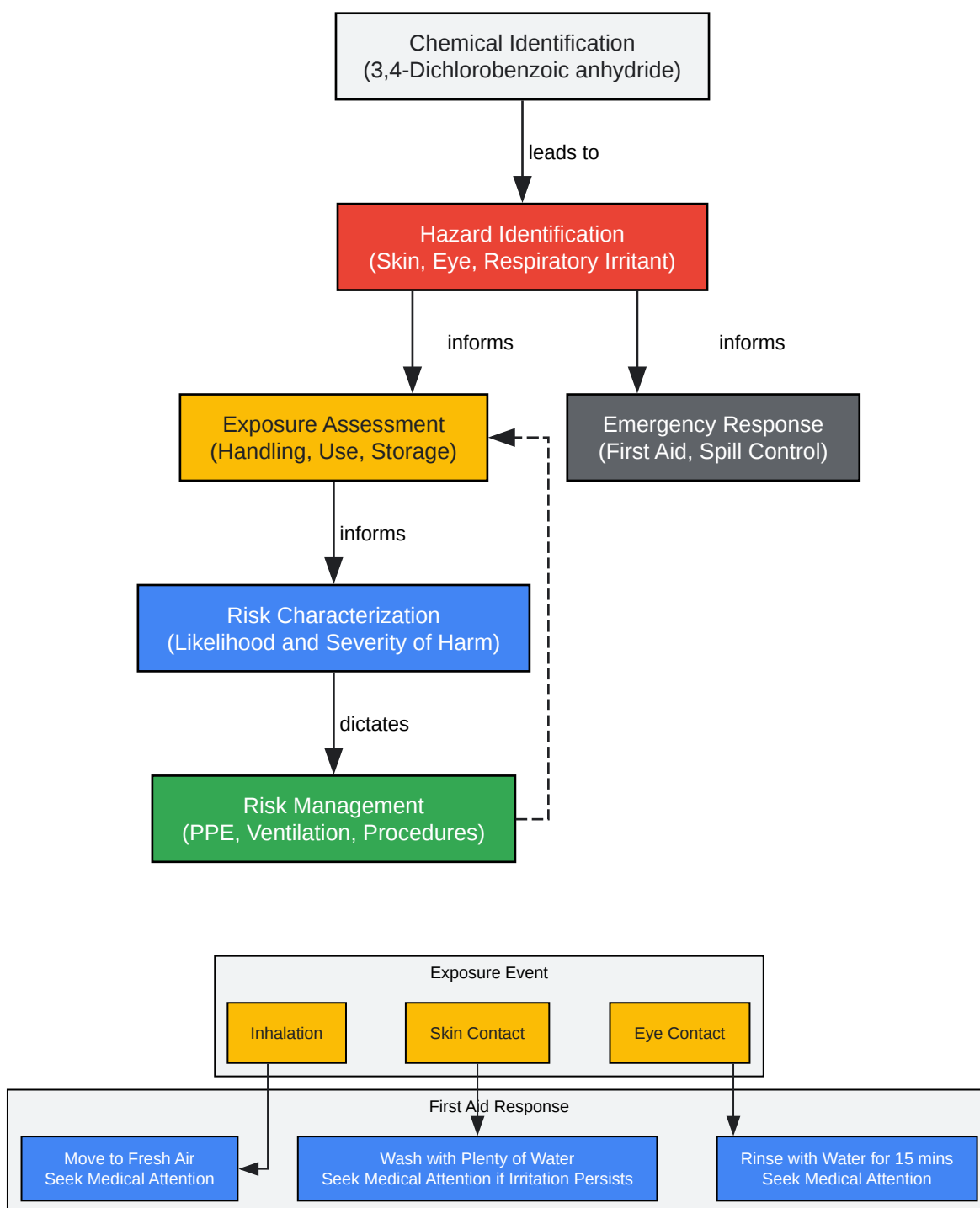
Assessing respiratory irritation often involves a combination of in vitro and in silico methods.

Methodology Overview:

- **In Vitro Models:** Three-dimensional cell culture models that replicate regions of the human respiratory tract (e.g., nasal or bronchial epithelial tissues) are used.[8]
- **Exposure:** These models are exposed to the test chemical, either as a vapor or an aerosol.
- **Endpoint Measurement:** The irritant potential is evaluated by measuring endpoints such as cytotoxicity and the release of pro-inflammatory cytokines (e.g., IL-6, IL-8).[8]
- **In Silico Modeling:** Computational models, such as the Multi-Path Particle Dosimetry (MPPD) model, can be used to simulate the deposition of the chemical in the respiratory tract to estimate the delivered dose to different regions.[8]

Safety Workflow and Logic

The following diagrams illustrate the logical flow of information and actions related to chemical safety assessment and response.



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